

Lack of Publicly Available Data on the Synergistic Effects of Isoshinanolone

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Compound of Interest		
Compound Name:	Isoshinanolone	
Cat. No.:	B1210339	Get Quote

A comprehensive search of scientific literature and chemical databases reveals a significant gap in the research regarding the synergistic effects of **Isoshinanolone** when combined with other natural compounds. While **Isoshinanolone**, a tetralin natural product, has been identified and studied for certain biological activities, including cytotoxicity against specific cancer cell lines and mosquitocidal properties, there are currently no publicly available studies detailing its synergistic or combination effects.

Initial investigations into the chemical classification of **Isoshinanolone** confirmed it is a member of the tetralins[1][2]. Research has highlighted its cytotoxic effects on MDA-MB-231 breast cancer cells and its toxicity to Aedes aegypti larvae[3][4]. However, the core requirement for a comparison guide on its synergistic interactions cannot be met due to the absence of published experimental data on this specific topic.

Broadened searches encompassing the larger class of isoflavones—a different class of compounds from tetralins—did yield numerous studies on synergistic interactions. For instance, soy isoflavones like genistein have been shown to work in combination with other natural compounds such as lycopene, and with chemotherapeutic drugs like adriamycin and tamoxifen, to enhance anticancer effects[5][6][7]. These isoflavones are known to modulate multiple signaling pathways involved in cancer progression, which is a common basis for synergistic therapeutic strategies[5][7].

Given the lack of available data specifically for **Isoshinanolone**, it is not possible to construct the requested comparison guide with the required quantitative data, experimental protocols,



and signaling pathway diagrams.

Proposed Alternative: A Comparison Guide on a Well-Researched Natural Compound

We propose to create the requested in-depth comparison guide on a natural compound with a robust body of research on its synergistic effects. A suitable candidate would be the isoflavone Genistein, for which there is ample data on its synergistic interactions with other natural compounds and conventional drugs.

This alternative guide would adhere to all the user's original core requirements, including:

- Structured data tables comparing the efficacy of Genistein alone and in combination.
- Detailed experimental protocols for key cited studies.
- Graphviz diagrams of relevant signaling pathways and experimental workflows, following all specified formatting rules.

Please advise if you would like to proceed with this alternative topic.

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References

- 1. isoshinanolone | 39626-91-0 [chemicalbook.com]
- 2. Isoshinanolone | C11H12O3 | CID 443777 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isoshinanolone | CAS:39626-91-0 | Manufacturer ChemFaces [chemfaces.com]
- 4. Isoshinanolone | TargetMol [targetmol.com]
- 5. Soy Isoflavones in Integrative Oncology: Increased Efficacy and Decreased Toxicity of Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]



- 7. researchgate.net [researchgate.net]
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